

Safeguarding Research: A Comprehensive Guide to Handling AZ'3137

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Compound of Interest

Compound Name: AZ'3137
Cat. No.: B15544932

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This document provides essential safety and logistical information for the handling of **AZ'3137**, a potent, orally active PROTAC-type androgen receptor (AR) degrader. Given its biological activity and novel mechanism, all researchers, scientists, and drug development professionals must adhere to the following protocols to ensure personal safety and experimental integrity.

Essential Safety and Personal Protective Equipment (PPE)

Due to its potent biological activity, a stringent approach to personal protection is mandatory when handling **AZ'3137**. The level of protection must be adapted to the specific procedure being performed.

Engineering Controls

All work involving solid **AZ'3137** or the preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation risk. For procedures with a high potential for aerosol generation, the use of a closed system is recommended. The laboratory should be equipped with adequate ventilation.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **AZ'3137**. Adherence to these guidelines is critical to prevent accidental exposure.

Activity	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Receiving & Storage	Single pair of nitrile gloves	Safety glasses with side shields	Laboratory coat	Not generally required
Weighing of Solid	Double-gloving (nitrile)	Chemical splash goggles and face shield	Disposable solid-front gown with tight cuffs	NIOSH-approved N95 or higher respirator
Solution Preparation	Double-gloving (nitrile)	Chemical splash goggles	Laboratory coat	Not required if in a fume hood
In Vitro Experiments	Single pair of nitrile gloves	Safety glasses with side shields	Laboratory coat	Not generally required
Animal Dosing (Oral)	Double-gloving (nitrile)	Safety glasses with side shields	Laboratory coat	Not generally required
Waste Disposal	Double-gloving (nitrile)	Chemical splash goggles	Laboratory coat	Not generally required

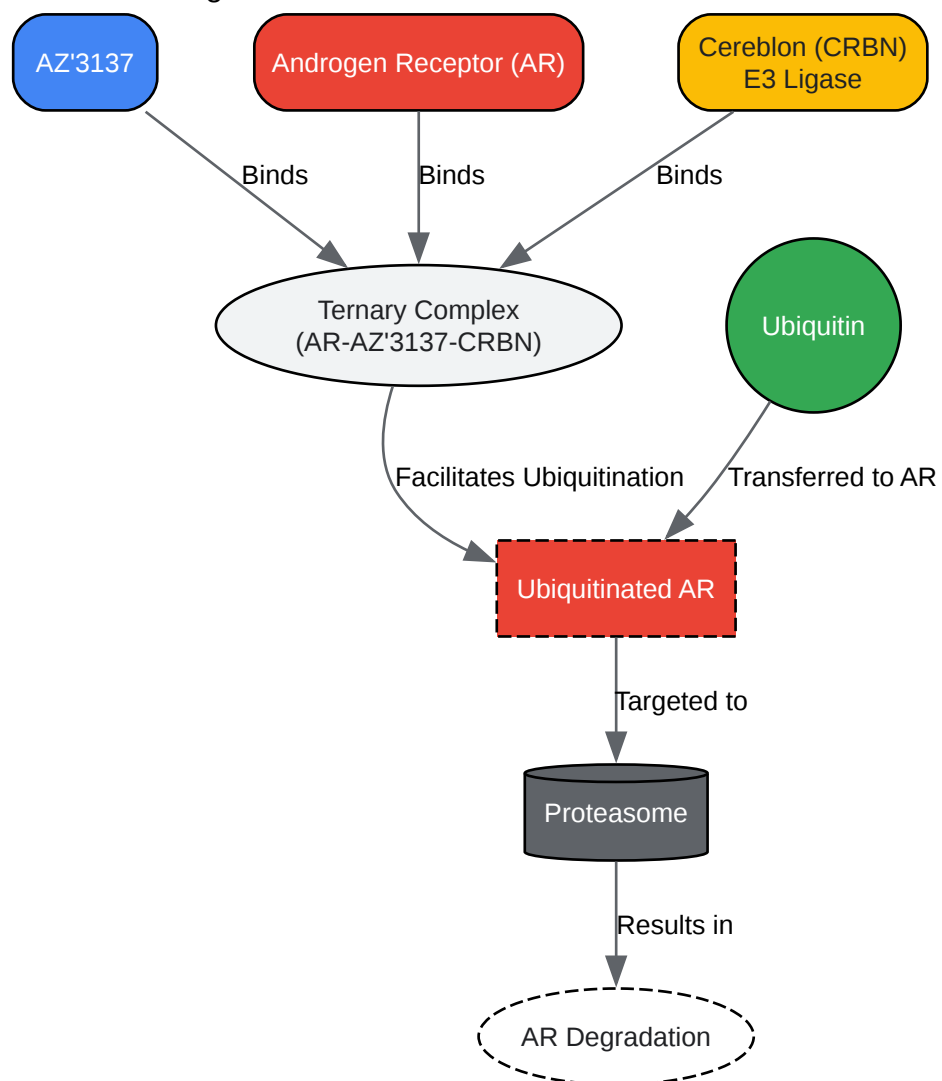
Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe management of **AZ'3137** within the laboratory.

Figure 1. Operational Workflow for AZ'3137



Figure 2. Mechanism of Action of AZ'3137



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